

Relative activity of different triclopyr formulations on target species

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | | | |
|----------------------|-----------|-----------|--|--|
| Compound Name: | Triclopyr | | | |
| Cat. No.: | B129103 | Get Quote | | |

A Comparative Guide to the Relative Activity of Different **Triclopyr** Formulations

This guide provides an objective comparison of the performance of four different **triclopyr** herbicide formulations on various target plant species, supported by experimental data. The information is intended for researchers, scientists, and professionals in drug development and vegetation management.

Overview of Triclopyr and its Formulations

Triclopyr is a selective, systemic herbicide used to control woody and herbaceous broadleaf plants.[1][2] It functions as a synthetic auxin, mimicking the plant growth hormone indole-3-acetic acid (IAA), which leads to uncontrolled and disorganized plant growth and ultimately, plant death.[1][2][3] **Triclopyr** is available in several formulations, with the most common being the triethylamine (TEA) salt and the butoxyethyl ester. More recent formulations include a pyridinyloxyacetic acid and a choline salt. These formulations differ in their chemical properties, which can affect their absorption, translocation, and overall herbicidal activity on different plant species.

Comparative Efficacy Data

A greenhouse study was conducted to determine the relative activity of four **triclopyr** formulations: triethylamine salt (amine), butoxyethyl ester (ester), pyridinyloxyacetic acid (acid), and choline salt (choline). The effective dose that caused a 50% reduction in plant growth



(ED50) was determined for each formulation on four different plant species: soybean, tomato, sunflower, and cotton.

Table 1: ED50 Values (g ae ha⁻¹) of Four **Triclopyr** Formulations on Four Plant Species

| Formulation | Soybean | Tomato | Sunflower | Cotton |
|-------------|---------|--------|-----------|--------|
| Amine | 22.56 | 22.87 | 60.39 | >1121 |
| Ester | 45.91 | 38.27 | 78.53 | >1121 |
| Acid | 48.71 | 45.72 | 78.53 | >1121 |
| Choline | 20.95 | 38.27 | 78.53 | >1121 |

Source: Weed Technology, 2017

Key Findings from the Study:

- Soybean: The amine and choline salt formulations were the most active, with ED50 values approximately 50% lower than the ester and acid formulations.
- Tomato: The amine salt formulation was the most active, with an ED50 value approximately 40% lower than the ester and choline formulations and 50% lower than the acid formulation.
- Sunflower: The amine salt formulation was the most active, with an ED50 value approximately 23% lower than the other three formulations.
- Cotton: Cotton was the most tolerant species, and no significant differences were observed between the four formulations.

These results indicate that the biological activity of **triclopyr** can be significantly influenced by its formulation and the target plant species.

Experimental Protocols

The following is a detailed methodology for the key greenhouse experiment comparing the four **triclopyr** formulations.



3.1. Plant Culture

- Species: Soybean (Glycine max), tomato (Solanum lycopersicum), sunflower (Helianthus annuus), and cotton (Gossypium hirsutum) were grown in a greenhouse.
- Growing Conditions: Plants were grown in a commercial potting medium in 10 cm pots. The greenhouse was maintained at a temperature of 28/22°C (day/night) with a 14-hour photoperiod. Plants were watered and fertilized as needed to ensure optimal growth.

3.2. Herbicide Application

- Formulations Tested: Triclopyr triethylamine salt, triclopyr butoxyethyl ester, triclopyr pyridinyloxyacetic acid, and triclopyr choline salt.
- Application Rates: The herbicides were applied at rates ranging from 17 to 1,121 g of acid equivalent (ae) per hectare (g ae ha⁻¹). A non-treated control was included for comparison.
- Application Method: Herbicides were applied as a foliar spray using a pressurized cabinet sprayer calibrated to deliver a specific volume of solution.
- Plant Stage: Treatments were applied when the plants were at the 2- to 3-leaf stage.

3.3. Data Collection and Analysis

- Evaluation: Plant biomass was harvested 21 days after treatment. The fresh weight of the above-ground portion of each plant was recorded.
- Statistical Analysis: The data were subjected to dose-response analysis to determine the ED50 values for each herbicide formulation on each plant species.

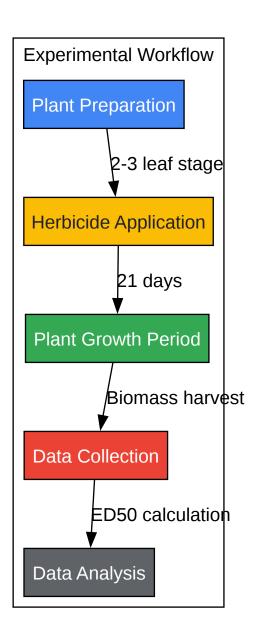
Visualizations

4.1. Signaling Pathway

Triclopyr acts as a synthetic auxin. The simplified signaling pathway for synthetic auxin herbicides is depicted below.







Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. invasive.org [invasive.org]
- 2. Triclopyr General Fact Sheet [npic.orst.edu]
- 3. Common herbicides | Connecticut Invasive Plant Working Group [cipwg.uconn.edu]
- To cite this document: BenchChem. [Relative activity of different triclopyr formulations on target species]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129103#relative-activity-of-different-triclopyrformulations-on-target-species]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





Check Availability & Pricing